

In-Depth Technical Guide to the Chemical Properties of SW083688

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Compound of Interest

Compound Name: SW083688

Cat. No.: B12419646

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Abstract

SW083688 is a potent and highly selective small molecule inhibitor of Thousand-And-One Kinase 2 (TAOK2), a member of the Mitogen-Activated Protein Kinase Kinase Kinase (MAP3K) family. This technical guide provides a comprehensive overview of the chemical properties of **SW083688**, including its mechanism of action, impact on cellular signaling pathways, and its effects on autophagy. Quantitative data are presented in a structured format, and detailed experimental methodologies are provided for key assays. Visual diagrams of the relevant signaling pathways and experimental workflows are included to facilitate a deeper understanding of the compound's function.

Chemical and Physical Properties

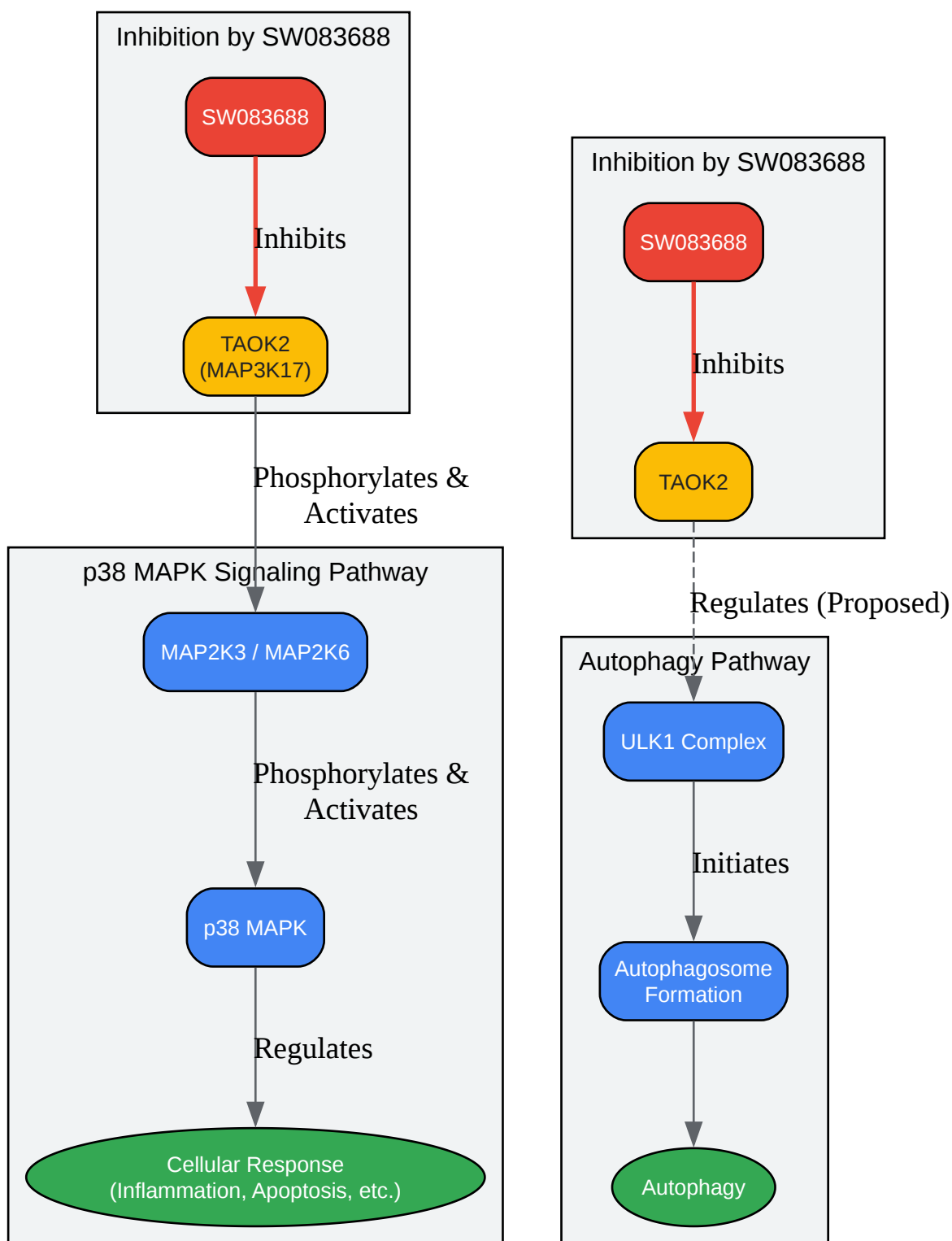
SW083688 is a small molecule with the chemical formula $C_{23}H_{25}N_3O_5S$ and a molecular weight of 455.53 g/mol. Its primary known biological activity is the selective inhibition of the serine/threonine kinase TAOK2.

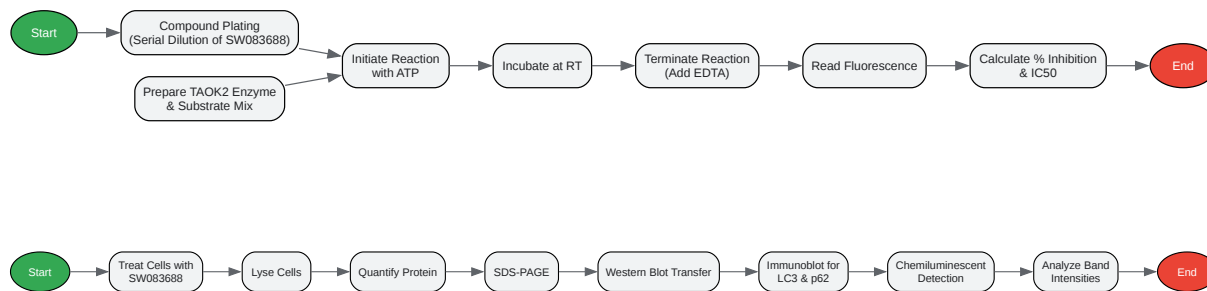
Property	Value	Reference
Chemical Formula	C23H25N3O5S	[1]
Molecular Weight	455.53 g/mol	[1]
Target	TAOK2 (MAP3K17)	[2][3]
IC50	1.3 μ M	[2][3]
Pathway	MAPK/ERK Pathway	[1]

Mechanism of Action and Signaling Pathway

SW083688 exerts its biological effects through the direct inhibition of TAOK2 kinase activity. TAOK2 is an upstream activator of the p38 Mitogen-Activated Protein Kinase (MAPK) cascade, a critical signaling pathway involved in cellular responses to environmental stress.[2][4]

TAOK2 functions as a MAP3K by phosphorylating and activating the downstream MAP2K3 and MAP2K6 kinases. These activated MAP2Ks, in turn, phosphorylate and activate p38 MAPK. The activation of p38 leads to the regulation of various cellular processes, including inflammation, cell cycle, and apoptosis. By inhibiting TAOK2, **SW083688** effectively blocks this signaling cascade, preventing the activation of p38 MAPK.





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